

# The Multifaceted Biological Activities of Niclosamide: An In-Depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *C13H10ClNO3*

CAS No.: 923688-54-4

Cat. No.: B2390158

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

Niclosamide, a salicylanilide derivative, has been a staple in clinical practice for decades, primarily as an anthelmintic agent for the treatment of tapeworm infections.<sup>[1]</sup> However, a burgeoning body of evidence has unveiled its remarkable pleiotropic effects, extending far beyond its initial indication. This technical guide provides a comprehensive exploration of the early and contemporary studies on the biological activities of niclosamide, with a focus on its mechanisms of action in oncology, virology, and bacteriology. We delve into the intricate signaling pathways modulated by this versatile compound and present detailed experimental protocols for the evaluation of its therapeutic potential. This document serves as a foundational resource for researchers aiming to harness the full potential of niclosamide in the development of novel therapeutic strategies.

## Introduction: From Anthelmintic to a Multi-Targeted Therapeutic Agent

First synthesized in the late 1950s, niclosamide (5-chloro-N-(2-chloro-4-nitrophenyl)-2-hydroxybenzamide) was initially developed and marketed for its potent activity against cestode infections in humans and animals.[2] Its primary mechanism of action as an anthelmintic involves the uncoupling of oxidative phosphorylation in parasite mitochondria, leading to ATP depletion and subsequent parasite death.[3] For many years, its clinical application was confined to this niche.

Recent high-throughput screening and drug repurposing initiatives have catapulted niclosamide back into the scientific spotlight, revealing a remarkable spectrum of biological activities.[4][5] These studies have demonstrated its potent anticancer, antiviral, and antibacterial properties, sparking significant interest in its potential for treating a wide range of diseases.[5][6][7] The multifaceted nature of niclosamide's bioactivity stems from its ability to modulate several key cellular signaling pathways, making it a compelling candidate for further investigation and clinical development.[6]

## Mechanisms of Action: A Multi-pronged Attack on Disease

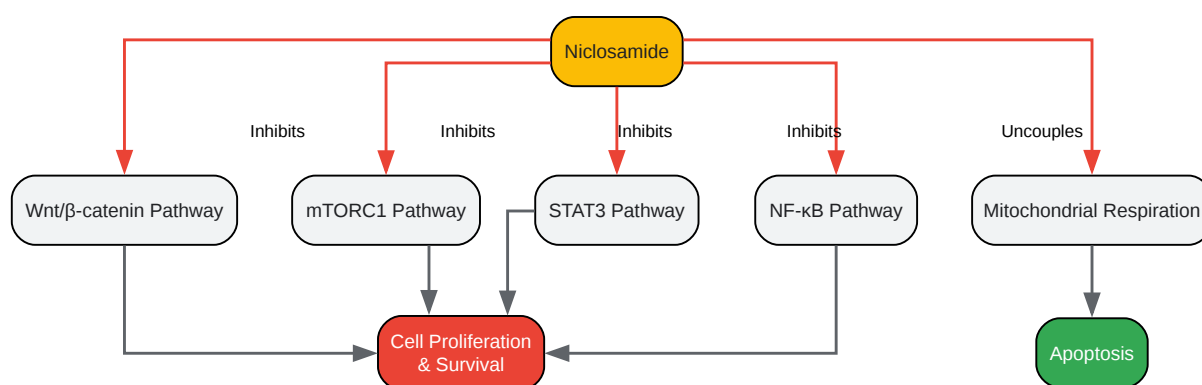
Niclosamide's therapeutic potential lies in its ability to simultaneously target multiple dysregulated pathways, a characteristic that is particularly advantageous in complex diseases like cancer.

### Anticancer Activity

Early observations of niclosamide's anticancer properties have been substantiated by numerous in vitro and in vivo studies.[4][8] Its anti-neoplastic effects are attributed to the modulation of several critical signaling cascades:

- **Wnt/ $\beta$ -catenin Pathway:** Niclosamide has been shown to inhibit the Wnt/ $\beta$ -catenin signaling pathway, which is frequently hyperactivated in various cancers. It promotes the degradation of  $\beta$ -catenin and downregulates its downstream target genes, such as c-Myc and Cyclin D1, leading to cell cycle arrest and apoptosis.[6][9]
- **mTORC1 Signaling:** The mTORC1 pathway is a central regulator of cell growth and proliferation. Niclosamide inhibits mTORC1 signaling, potentially through altering intracellular pH, which in turn suppresses protein synthesis and cell growth.[6]

- **STAT3 Pathway:** Signal transducer and activator of transcription 3 (STAT3) is a key transcription factor involved in tumor cell proliferation, survival, and invasion. Niclosamide has been identified as a potent inhibitor of STAT3, suppressing its transcriptional activity and downstream gene expression.[6][10]
- **NF-κB Signaling:** The NF-κB pathway plays a crucial role in inflammation and cancer. Niclosamide can suppress the NF-κB pathway by inhibiting the IκB kinase (IKK), which prevents the expression of anti-apoptotic genes.[11]
- **Mitochondrial Uncoupling:** In cancer cells, niclosamide acts as a mitochondrial uncoupler, disrupting ATP production and inducing the generation of reactive oxygen species (ROS). This leads to mitochondrial dysfunction and triggers apoptosis.[8][11]



[Click to download full resolution via product page](#)

**Figure 1:** Simplified diagram of niclosamide's multi-targeted anticancer mechanisms.

## Antiviral Activity

Niclosamide has demonstrated broad-spectrum antiviral activity against a range of viruses, including SARS-CoV, MERS-CoV, and Zika virus.[5][12] Its antiviral mechanisms are primarily host-directed and include:

- **Inhibition of Viral Entry:** Niclosamide can interfere with the endocytosis process, a common entry route for many viruses, by targeting acidic endosomes.[6]

- Modulation of Autophagy: It can enhance autophagic flux, a cellular process that can help clear viral particles.[13]
- Inhibition of Viral Replication: By targeting host cell processes essential for viral replication, such as SKP2, niclosamide can effectively halt the viral life cycle.[12]

Recent studies have highlighted its potent in vitro activity against SARS-CoV-2, the virus responsible for COVID-19, with a significantly higher potency compared to remdesivir.[13][14]

## Antibacterial Activity

Emerging research has also uncovered the antibacterial potential of niclosamide, particularly against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA). [2][7] Key antibacterial mechanisms include:

- Inhibition of Biofilm Formation: Niclosamide can prevent the formation of bacterial biofilms, which are crucial for chronic infections and antibiotic resistance.[7]
- Disruption of Quorum Sensing: It may interfere with bacterial communication systems (quorum sensing), which regulate virulence factor production.[2]
- Membrane Depolarization: Similar to its effect on parasites, niclosamide can disrupt the bacterial cell membrane potential.[2]

## Experimental Protocols for Assessing Biological Activity

The following section provides standardized protocols for evaluating the biological activities of niclosamide.

### In Vitro Anticancer Activity Assessment

Protocol: MTT Cell Viability Assay

This assay measures the metabolic activity of cells as an indicator of cell viability.

- Cell Seeding: Plate cancer cells (e.g., Jurkat, CCRF-CEM) in a 96-well plate at a density of  $1 \times 10^5$  cells/well and incubate for 24 hours.[15]

- **Compound Treatment:** Treat the cells with varying concentrations of niclosamide (e.g., 0.125 to 4.0  $\mu\text{M}$ ) or a vehicle control (DMSO) for 24, 48, or 72 hours.[15]
- **MTT Addition:** Add 20  $\mu\text{L}$  of MTT solution (5 mg/mL in PBS) to each well and incubate for 2-4 hours at 37°C.[15]
- **Formazan Solubilization:** Remove the medium and add 150  $\mu\text{L}$  of DMSO to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at 570 nm using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control and determine the IC50 value (the concentration that inhibits 50% of cell growth).



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. Niclosamide - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
2. Drug Repurposing: Research Progress of Niclosamide and Its Derivatives on Antibacterial Activity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
3. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
4. Multi-targeted therapy of cancer by niclosamide: a new application for an old drug - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
5. Broad Spectrum Antiviral Agent Niclosamide and Its Therapeutic Potential - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
6. Niclosamide: Beyond an antihelminthic drug - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [7. Repurposing niclosamide as a versatile antimicrobial surface coating against device-associated, hospital-acquired bacterial infections - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. aacrjournals.org \[aacrjournals.org\]](#)
- [9. ajo.asmeppress.com \[ajo.asmeppress.com\]](#)
- [10. Niclosamide as a Promising Therapeutic Player in Human Cancer and Other Diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. pubs.acs.org \[pubs.acs.org\]](#)
- [13. uniontherapeutics.com \[uniontherapeutics.com\]](#)
- [14. Niclosamide shows strong antiviral activity in a human airway model of SARS-CoV-2 infection and a conserved potency against the Alpha \(B.1.1.7\), Beta \(B.1.351\) and Delta variant \(B.1.617.2\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [15. spandidos-publications.com \[spandidos-publications.com\]](#)
- To cite this document: BenchChem. [The Multifaceted Biological Activities of Niclosamide: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2390158/docs#the-multifaceted-biological-activities-of-niclosamide-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b2390158/docs#the-multifaceted-biological-activities-of-niclosamide-an-in-depth-technical-guide)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)